

Dihydrazine Sulfate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Dihydrazine sulfate

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Abstract

Dihydrazine sulfate, with the chemical formula $(\text{N}_2\text{H}_4)_2\text{H}_2\text{SO}_4$, is an inorganic salt formed from the reaction of hydrazine with sulfuric acid. While structurally related to the more commonly studied hydrazine sulfate ($\text{N}_2\text{H}_5\text{HSO}_4$ or $\text{N}_2\text{H}_6\text{SO}_4$), **dihydrazine sulfate** possesses distinct physical and chemical properties. This technical guide provides an in-depth overview of the fundamental properties of **dihydrazine sulfate**, including its synthesis, chemical and physical characteristics, and analytical methodologies for its characterization. Furthermore, this document explores its primary application in the context of drug development, focusing on its proposed, albeit controversial, role as an anti-cachectic agent in oncology. Detailed experimental protocols and visualizations of its purported mechanism of action are provided to offer a comprehensive resource for the scientific community.

Chemical and Physical Properties

Dihydrazine sulfate is a white crystalline solid that is highly soluble in water. It is crucial to distinguish it from hydrazine sulfate (hydrazinium sulfate), which is less soluble. The fundamental properties are summarized in the tables below for clarity and comparison.

Table 1: Chemical Identification of **Dihydrazine Sulfate**

Identifier	Value
Chemical Name	Dihydrazine Sulfate
Synonyms	Dihydrazinium sulfate, Hydrazine, sulfate (2:1)
CAS Number	13464-80-7[1][2]
Molecular Formula	H ₁₀ N ₄ O ₄ S[1][2]
Molecular Weight	162.17 g/mol [2]
InChI Key	DBLJAFVPFHRQSP-UHFFFAOYSA-N
Canonical SMILES	NN.NN.OS(=O)(=O)O

Table 2: Physical Properties of **Dihydrazine Sulfate**

Property	Value	Source
Appearance	White to off-white crystals or chunks	[1][3]
Melting Point	~85-104°C	[1][2][3][4]
Boiling Point	Decomposes at ~180°C	[1][2]
Density	Apparent density 55 lbs/cu ft	[1][2]
Solubility in Water	Highly soluble. 202 g/100 ml at 25°C; 221 g/100g at 30°C; 300 g/100g at 40°C; 554 g/100g at 60°C.	[1][2]
Solubility in Organic Solvents	Relatively insoluble in most organic solvents.	[2]

For comparison, the properties of the more commonly referenced hydrazine sulfate are provided below.

Table 3: Chemical Identification of Hydrazine Sulfate

Identifier	Value
Chemical Name	Hydrazine Sulfate or Hydrazinium Hydrogen Sulfate
CAS Number	10034-93-2
Molecular Formula	H ₆ N ₂ O ₄ S
Molecular Weight	130.12 g/mol

Table 4: Physical Properties of Hydrazine Sulfate

Property	Value	Source
Appearance	Colorless rhombic crystals or white powder	[5][6]
Melting Point	254°C (decomposes)	[5][7]
Density	1.37 g/cm ³	[5][6]
Solubility in Water	Sparsingly soluble in cold water (2.87 g/100 g at 20°C), more soluble in hot water.	[5][8][9]
Solubility in Organic Solvents	Insoluble in ethanol.	[5][8]

Synthesis and Experimental Protocols

The synthesis of **dihydrazine sulfate** typically involves the reaction of hydrazine with sulfuric acid in a 2:1 molar ratio. It can also be prepared from hydrazine sulfate.

General Synthesis of Dihydrazine Sulfate from Hydrazine Sulfate

One common method involves the addition of hydrazine hydrate to a suspension of hydrazine sulfate in water until the hydrazine sulfate dissolves completely.[10] This indicates the formation of the more soluble **dihydrazine sulfate**.

Experimental Protocol: Preparation of **Dihydrazine Sulfate** Solution

- Materials: Hydrazine sulfate, hydrazine hydrate, deionized water.
- Procedure:
 - Prepare a suspension of hydrazine sulfate in a minimal amount of deionized water (e.g., 20 g in 100 ml).[\[10\]](#)
 - With constant stirring, slowly add hydrazine hydrate to the suspension.
 - Continue the addition until all the solid hydrazine sulfate has dissolved, indicating the formation of **dihydrazine sulfate** in solution.[\[10\]](#)
 - The resulting solution contains a high concentration of hydrazine in the form of **dihydrazine sulfate**. Due to its high solubility, obtaining a solid product can be challenging.[\[10\]](#)

Synthesis of Hydrazine Hydrate from Dihydrazine Sulfate

Several patented methods describe the preparation of hydrazine hydrate from **dihydrazine sulfate**, which provides insight into the reverse reaction. These processes often involve reacting **dihydrazine sulfate** with a base to neutralize the sulfuric acid and liberate hydrazine.

Experimental Protocol: Preparation of Hydrazine Hydrate from **Dihydrazine Sulfate** (based on Patent US3015542A)

- Materials: **Dihydrazine sulfate**, water, ammonia.
- Procedure:
 - Dissolve **dihydrazine sulfate** in water (e.g., 81 g in 56.5 g of water).
 - Saturate the solution with ammonia at a temperature below 20°C. This will precipitate ammonium sulfate.
 - Filter the solution to remove the precipitated ammonium sulfate.

- The filtrate, containing hydrazine hydrate, ammonia, and water, can then be subjected to distillation to recover the hydrazine hydrate.

Analytical Characterization

A combination of analytical techniques can be employed to characterize **dihydrazine sulfate** and confirm its purity.

Table 5: Analytical Methodologies for **Dihydrazine Sulfate** Characterization

Technique	Purpose	Expected Observations
Titration	Quantitative determination of hydrazine content.	Redox titration with an oxidizing agent like iodine can be used.
Infrared (IR) Spectroscopy	Identification of functional groups.	Characteristic peaks for N-H stretching and bending, and S-O stretching from the sulfate group are expected.
Nuclear Magnetic Resonance (NMR) Spectroscopy	Structural elucidation.	Proton NMR can be used to observe the hydrazinium protons.
Mass Spectrometry (MS)	Determination of molecular weight and fragmentation pattern.	Techniques like HPLC-MS/MS can be used for quantification, often after derivatization.
Thermal Analysis (TGA/DSC)	To study thermal stability and decomposition.	TGA would show weight loss corresponding to the decomposition of the molecule, while DSC would indicate endothermic or exothermic transitions.

Application in Drug Development: The Case of Cancer Cachexia

The primary area of investigation for hydrazine salts in medicine, particularly hydrazine sulfate, has been in the treatment of cancer-related cachexia, a debilitating wasting syndrome. It is important to note that the clinical efficacy of hydrazine sulfate is a subject of significant controversy, with many studies failing to demonstrate a clear benefit.^[11]

Proposed Mechanism of Action: Inhibition of Gluconeogenesis

The proposed mechanism of action for hydrazine sulfate's anti-cachectic effect is the inhibition of gluconeogenesis, the metabolic pathway that generates glucose from non-carbohydrate substrates.^[12] Cancer cells exhibit a high rate of glycolysis, and it is hypothesized that the host body compensates for this increased glucose demand through gluconeogenesis, leading to a net energy loss and wasting.

Hydrazine sulfate is thought to inhibit the enzyme phosphoenolpyruvate carboxykinase (PEPCK), a key regulatory enzyme in the gluconeogenesis pathway.^[12] PEPCK catalyzes the conversion of oxaloacetate to phosphoenolpyruvate. By inhibiting this enzyme, hydrazine sulfate is proposed to reduce the host's energy expenditure on glucose production, thereby mitigating cachexia.

Signaling Pathway Visualization

The following diagram illustrates the proposed mechanism of action of hydrazine sulfate in the context of the gluconeogenesis pathway.

Caption: Proposed inhibition of gluconeogenesis by hydrazine sulfate via PEPCK.

Clinical Evidence and Controversy

Numerous clinical trials have been conducted to evaluate the efficacy of hydrazine sulfate in treating cancer cachexia. While some early studies suggested potential benefits in improving appetite and maintaining body weight, subsequent larger, well-controlled trials have largely failed to demonstrate a significant improvement in survival or quality of life.^[11] In some cases, negative effects have been reported. The use of hydrazine sulfate for medical purposes remains unapproved by major regulatory bodies like the U.S. Food and Drug Administration (FDA).

Safety and Handling

Dihydrazine sulfate, like other hydrazine compounds, is a hazardous substance and should be handled with appropriate safety precautions. It is classified as toxic and an irritant.[2][3]

- **Personal Protective Equipment (PPE):** Wear appropriate protective clothing, gloves, and eye/face protection.
- **Handling:** Use in a well-ventilated area, preferably in a chemical fume hood. Avoid creating dust.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.
- **In case of exposure:** In case of contact with skin or eyes, rinse immediately with plenty of water. If inhaled, move to fresh air. Seek medical attention in all cases of exposure.

Conclusion

Dihydrazine sulfate is a distinct chemical entity with high water solubility, differentiating it from the more commonly known hydrazine sulfate. Its synthesis is achievable through the reaction of hydrazine and sulfuric acid or by the addition of hydrazine to hydrazine sulfate. The primary interest in this class of compounds within drug development has been the controversial application of hydrazine sulfate as an anti-cachectic agent, with a proposed mechanism involving the inhibition of gluconeogenesis. While this provides a clear biochemical hypothesis, the clinical evidence for its efficacy remains weak and contested. This guide has provided a comprehensive overview of the fundamental properties of **dihydrazine sulfate**, including its synthesis, characterization, and the scientific context of its most discussed application, to serve as a valuable resource for researchers in chemistry and drug development. Further research into the specific biological activities of **dihydrazine sulfate**, as distinct from hydrazine sulfate, may yet reveal other potential applications.

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Phone: (601) 213-4426

Email: info@benchchem.com